Resolving software issues with the 2470

WIZARD2

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Compound of Interest		
Compound Name:	SM-2470	
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Technical Support Center: 2470 WIZARD²

Welcome to the technical support center for the 2470 WIZARD² Automatic Gamma Counter. This guide is designed for researchers, scientists, and drug development professionals to quickly diagnose and resolve common software issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What software is compatible with the 2470 WIZARD² for data analysis?

The 2470 WIZARD² is compatible with several data analysis software packages, including MyAssays® Desktop Pro, WorkOut, and MultiCalc®.[1][2] These platforms are designed for RIA/IRMA applications and offer features for concentration analysis and quality control.[1][2] MyAssays Desktop Pro offers enhanced integration, allowing for the automatic import of measurement data, metadata, sample barcodes, and spectrum channel counts from the WIZARD² manager software.[1]

Q2: How can I export my data to a different format, like Microsoft® Excel®?

The 2470 WIZARD² includes a Datalogger feature that automatically stores all assay results in a text file format that is compatible with Microsoft® Excel®.[2] Additionally, data analysis software like MyAssays® Desktop Pro provides various export options for creating custom reports.



Q3: The software is not recognizing the barcode on my sample racks. What should I do?

First, ensure the barcode labels are clean, undamaged, and correctly placed on the racks. The 2470 WIZARD² supports several barcode languages: Code 128, Interleaved 2/5, Code 39, and Codabar.[3] Verify that your barcode format is one of these supported types. If the issue persists, refer to the "Barcode and Protocol Mismatch" troubleshooting guide below.

Q4: Can I process an urgent sample without interrupting a long run?

Yes, the 2470 WIZARD² features MultiSTAT interrupt counting.[3] This allows you to process a series of high-priority "stat" samples in manual mode without affecting the ongoing automated assay.[3]

Q5: How does the instrument perform normalization?

Automatic normalization for each defined nuclide is carried out using a dedicated normalization cassette.[3] The software uses this to automatically calculate and apply corrections for factors like background, spillover, and efficiency.[4]

Troubleshooting Guides

Issue 1: Data Import Failure in MyAssays® Desktop Pro

You may encounter an issue where the measurement data from the WIZARD² fails to import or appears incomplete in MyAssays® Desktop Pro.

Symptoms:

- No data appears in the software after a run is completed.
- Partial data sets are imported (e.g., missing samples).
- An error message is displayed during the import process.

Troubleshooting Steps:

• Check File Generation: Verify that the WIZARD² instrument has generated the XML data file at the end of the counting process. Check the designated output folder.



- Network Connection: If you are accessing the data over a network, ensure the connection between the instrument's computer and your analysis computer is stable.
- File Integrity: Ensure the XML data file is not corrupted. The file size should be greater than zero bytes.
- Software Version: Confirm that your version of MyAssays® Desktop Pro is up-to-date and supports the WIZARD² integration features.[1]
- Flagged Data: The software is designed to import plates that contain flagged data.[1] Check the instrument's log for any flags or errors during the sample measurement that might affect the output file.
- Manual Import: If automatic import fails, try using the manual import function within MyAssays® Desktop Pro to navigate to and select the XML file from the WIZARD².

Issue 2: Barcode and Protocol Mismatch

A known issue can occur where scanning a barcode for a specific protocol ID inadvertently triggers a different protocol. This can happen if protocols have been programmed for similar barcode IDs (e.g., #023 and #024) and an affected barcode label is used.

Symptoms:

- The instrument executes a different protocol than the one specified by the rack's barcode.
- Generated data files show incorrect protocol names or measurement parameters in the header.
- This may lead to erroneous results if the incorrect protocol uses different measurement settings (e.g., wrong isotope).

Troubleshooting Workflow:

Caption: Workflow for troubleshooting protocol mismatches.

Issue 3: Software is Unresponsive



Troubleshooting & Optimization

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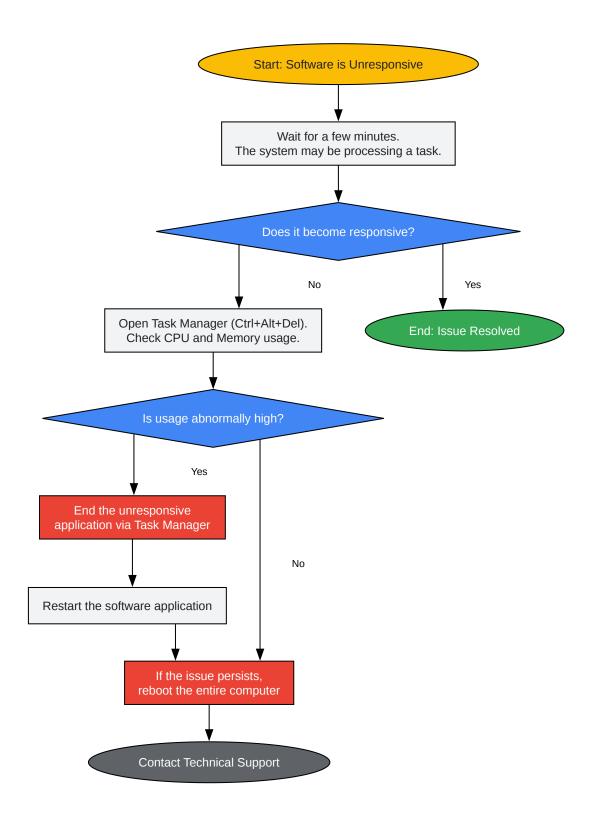
The WIZARD² control software or the data analysis software may freeze or become unresponsive.

Symptoms:

- The user interface does not respond to mouse clicks or keyboard input.
- The live spectrum display is frozen.[3]
- The software does not progress to the next step in a sequence.

Troubleshooting Steps:





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Caption: General troubleshooting for unresponsive software.



Quantitative Data Summary

For reliable and repeatable experiments, understanding the instrument's performance specifications is crucial.

Parameter	Specification	Significance for Experiments
Energy Range	15-1000 keV	Allows for the measurement of a wide variety of radionuclides used in research.[3]
Max Count Rate (1251)	Approx. 5 million CPM (6 million DPM)	Defines the upper limit of radioactivity that can be accurately measured without significant dead time issues.[3]
Multichannel Analyzer	2048 channels	Provides high-resolution energy spectra, which is critical for separating nuclides in duallabel studies.
Supported Barcodes	Code 128, Interleaved 2/5, Code 39, Codabar	Ensures compatibility with standard laboratory sample tracking systems.[3]

Experimental Protocols

Protocol: Radioimmunoassay (RIA) Data Acquisition and Analysis

This protocol outlines the general steps for performing a typical RIA experiment and processing the data using the 2470 WIZARD² and compatible analysis software.

1. Assay Preparation:

- Prepare standards, controls, and unknown samples according to your specific RIA kit's instructions.
- Dispense all samples into appropriate sample tubes. The 2470 WIZARD² accommodates a wide range of RIA tubes.[4]



2. Protocol Setup in WIZARD² Software:

- Create a new counting protocol in the WIZARD² software.
- Select the appropriate radionuclide from the library (the library contains 45 pre-defined nuclides).[5]
- Define the counting time, energy window, and other measurement parameters.
- In the protocol editor, define the layout of your samples, including the positions of blanks, standards, controls, and unknowns.
- If using MyAssays® Desktop Pro, select the option to automatically analyze the data upon completion of the count.

3. Instrument Loading and Run Execution:

- Place the sample tubes into the 10-position racks.
- Assign a barcode to each rack that corresponds to the protocol you have created.
- Load the racks onto the instrument's conveyor belt (the 550-sample model holds 55 racks).
 [2]
- Initiate the counting sequence from the software interface.

4. Data Analysis:

- Upon completion, the raw data (CPM) will be automatically exported.
- If integrated with MyAssays® Desktop Pro, the software will automatically import the data and perform the analysis based on your pre-configured protocol.
- The analysis will typically include:
- Generating a standard curve using a suitable fit method (e.g., 4PL or 5PL).
- Calculating the concentrations of unknown samples by interpolating from the standard curve.
- Performing quality control analysis on standards and controls.
- Review the generated reports, paying close attention to curve fit metrics and QC data to ensure the validity of the assay.

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